

Synthesis and Characterization of t-Boc-Aminooxy-PEG7-azide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *t*-Boc-Aminooxy-PEG7-azide

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Introduction: The Versatility of a Heterobifunctional Linker

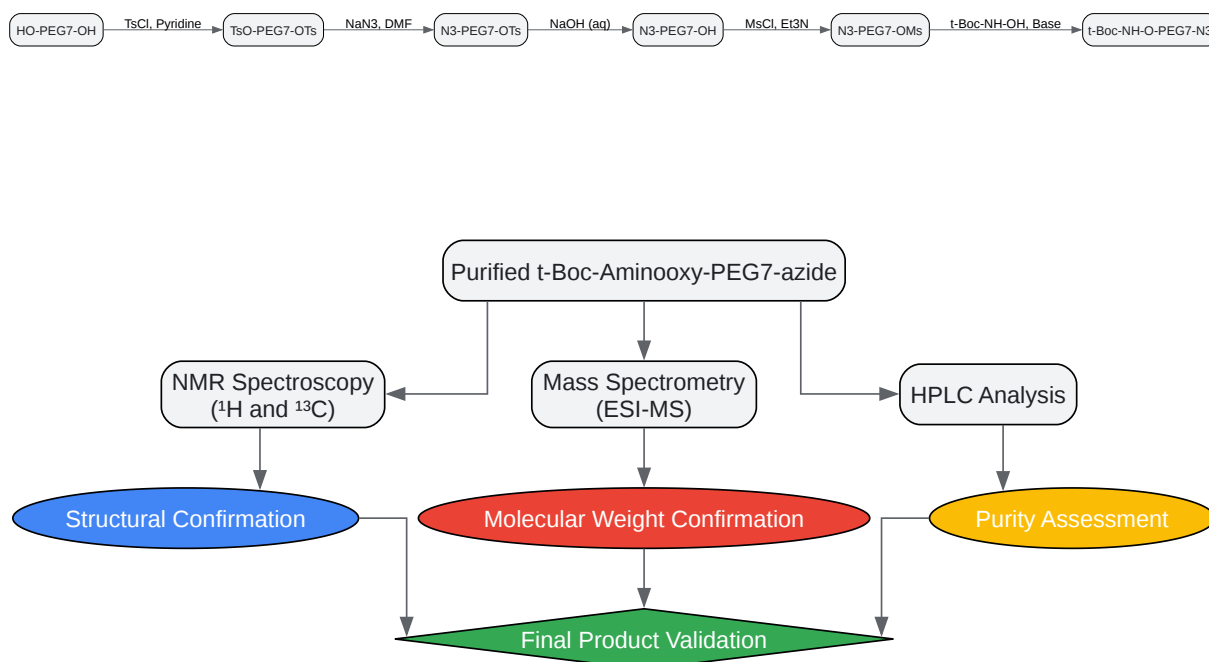
t-Boc-Aminooxy-PEG7-azide is a heterobifunctional crosslinker of significant interest in the fields of bioconjugation, drug delivery, and proteomics. Its unique architecture, featuring a protected aminooxy group, a flexible polyethylene glycol (PEG) spacer, and a terminal azide, offers researchers a powerful tool for the precise and efficient assembly of complex biomolecular conjugates.[1][2] The tert-butyloxycarbonyl (t-Boc) protecting group ensures the stability of the reactive aminooxy functionality during synthesis and storage, which can be selectively removed under acidic conditions to reveal the aminooxy group for subsequent conjugation to carbonyl-containing molecules such as aldehydes and ketones, forming a stable oxime linkage.[3][4][5][6] The azide group, on the other hand, is a versatile handle for "click chemistry," most notably the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), allowing for the efficient and specific ligation to alkyne-modified molecules.[1][7][8] The hydrophilic PEG7 spacer enhances the solubility and biocompatibility of the resulting conjugates, often reducing aggregation and improving in vivo pharmacokinetics.[9]

This technical guide provides a comprehensive overview of the synthesis, purification, and characterization of **t-Boc-Aminooxy-PEG7-azide**, offering field-proven insights and detailed protocols to enable researchers to confidently produce and validate this versatile chemical entity.

Synthesis of t-Boc-Aminooxy-PEG7-azide: A Step-by-Step Approach

The synthesis of **t-Boc-Aminooxy-PEG7-azide** is a multi-step process that requires careful control of reaction conditions to ensure high yield and purity. The general strategy involves the sequential modification of a PEG-based starting material to introduce the azide and the protected aminooxy functionalities.

Diagram of the Synthetic Pathway



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